

Dehydrololiolide CAS number and molecular structure.

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Compound of Interest

Compound Name: *Dehydrololiolide*

Cat. No.: *B1588472*

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Dehydrololiolide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dehydrololiolide, a naturally occurring monoterpenoid lactone, has garnered significant interest within the scientific community due to its diverse biological activities. This technical guide provides an in-depth overview of **dehydrololiolide**, focusing on its chemical properties, biological effects, and the methodologies employed in its study. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development, offering a consolidated repository of technical data, experimental protocols, and an exploration of its potential mechanisms of action.

Chemical Identification and Molecular Structure

Dehydrololiolide is a C11-norisoprenoid that exists as different stereoisomers. The general chemical information is summarized below.

| Property | Data |
|-----------------------------|--|
| Common Name | Dehydrololiolide |
| Systematic Name | 4,5,7,7a-Tetrahydro-4,4,7a-trimethyl-2,6-benzofurandione |
| Molecular Formula | C ₁₁ H ₁₄ O ₃ |
| Molecular Weight | 194.23 g/mol |
| CAS Number | 1133-04-6 (general) [1] |
| 19355-58-9 (racemic) | |
| 81422-77-7 ((S)-enantiomer) | |
| SMILES | CC1(C)CC(=O)CC2(C)C1=CC(=O)O2 |

Molecular Structure:

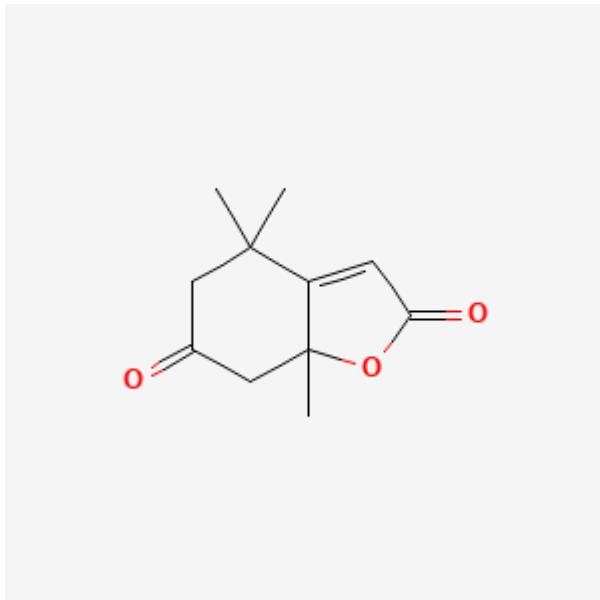


Figure 1. 2D and 3D chemical structures of **Dehydrololiolide**.

Biological Activities and Quantitative Data

Dehydrololiolide has been reported to exhibit a range of biological activities, including aromatase inhibition, allelopathic effects, and potential anti-inflammatory properties. A summary of the quantitative data from various studies is presented in Table 2.

Table 2: Summary of Quantitative Biological Activity Data for **Dehydrololiolide**

| Biological Activity | Assay/Model System | Endpoint | Result | Reference |
|-------------------------|--|--------------------------|---------------------|---------------------|
| Aromatase Inhibition | SK-BR-3 cells | PCA | 21.8% at 50 μ M | [1] |
| Allelopathic Activity | Cress (<i>Lepidium sativum</i>) seedling growth | IC ₅₀ (shoot) | 0.15 - 0.24 mM | |
| IC ₅₀ (root) | 0.04 - 0.11 mM | | | |

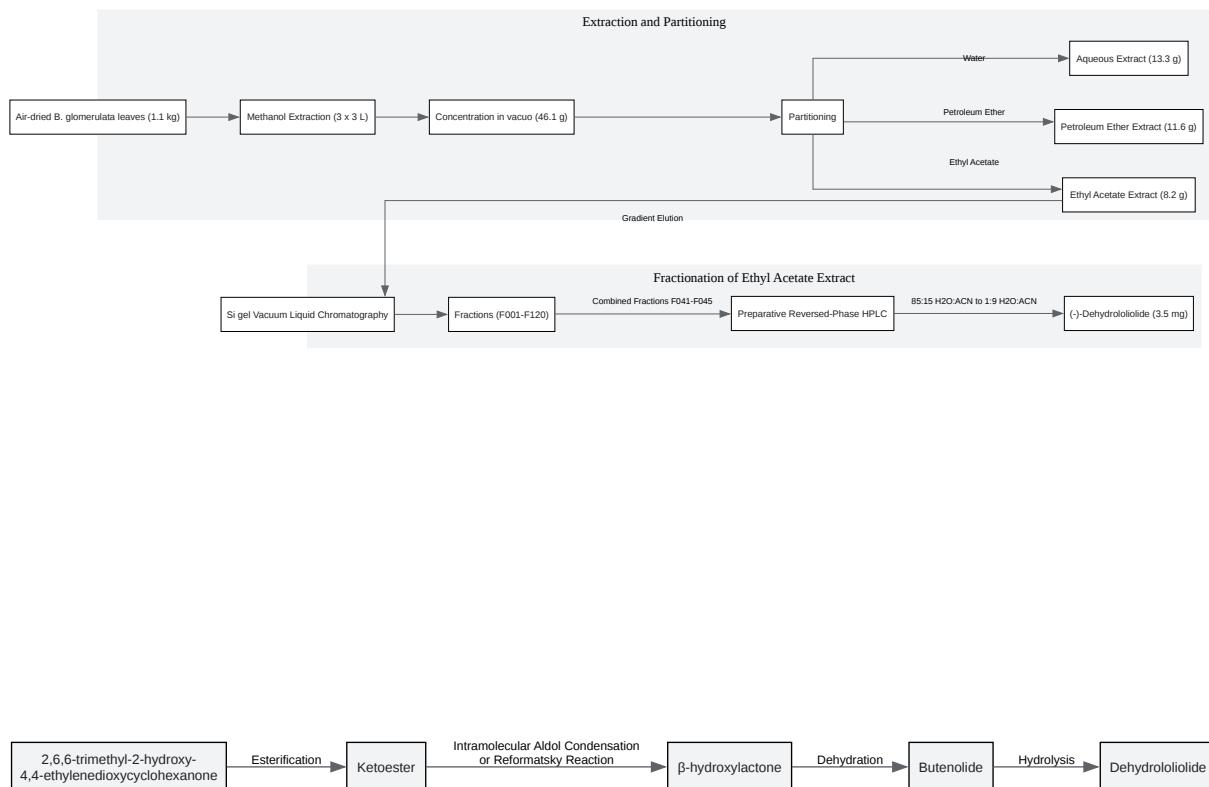
Experimental Protocols

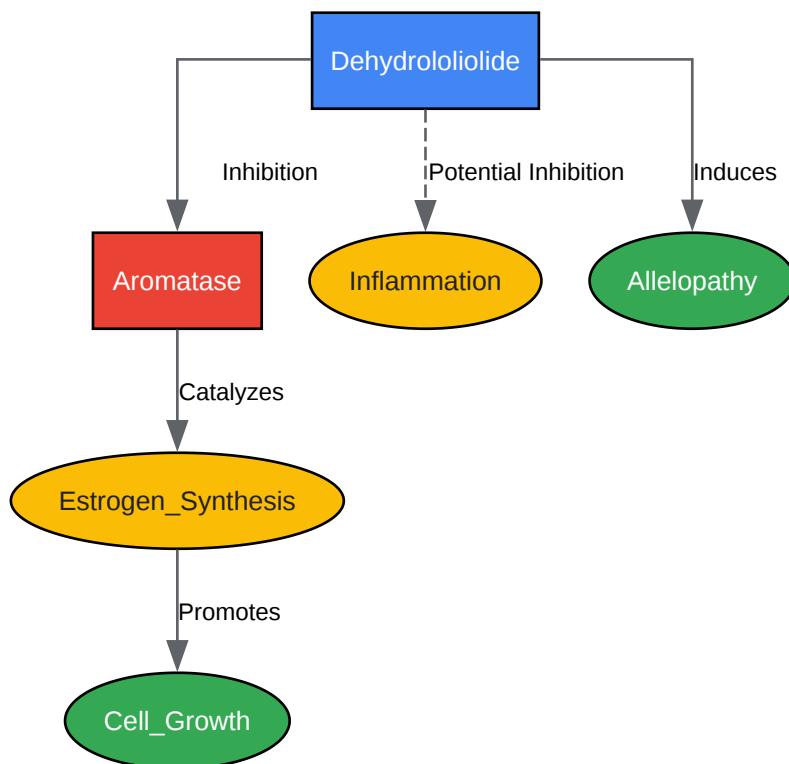
This section provides detailed methodologies for the isolation, synthesis, and biological evaluation of **dehydrololiolide**, as cited in the literature.

Isolation of (-)-Dehydrololiolide from *Brassaiopsis glomerulata*

This protocol describes the bioassay-guided fractionation of *B. glomerulata* leaves to isolate (-)-**dehydrololiolide**.

Experimental Workflow:



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References

- 1. Natural Product Compounds with Aromatase Inhibitory Activity: An Update - PMC [pmc.ncbi.nlm.nih.gov]
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